

Application Notes and Protocols for COB-187 in Wnt/ β -catenin Pathway Activation

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Compound of Interest

Compound Name: COB-187
Cat. No.: B15541558

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Introduction

COB-187 is a potent and highly selective small molecule inhibitor of Glycogen Synthase Kinase-3 (GSK-3), a key negative regulator of the canonical Wnt/ β -catenin signaling pathway. [1][2] By inhibiting GSK-3, **COB-187** prevents the phosphorylation and subsequent proteasomal degradation of β -catenin.[3] This leads to the accumulation of β -catenin in the cytoplasm, followed by its translocation to the nucleus. In the nucleus, β -catenin associates with T-cell factor/lymphoid enhancer-binding factor (TCF/LEF) transcription factors to activate the expression of Wnt target genes, which are involved in various cellular processes including proliferation, differentiation, and cell fate determination.[4][5] These application notes provide detailed protocols for utilizing **COB-187** to induce Wnt/ β -catenin signaling in cellular models.

Data Presentation

The following table summarizes the in vitro potency of **COB-187** against the two isoforms of GSK-3.

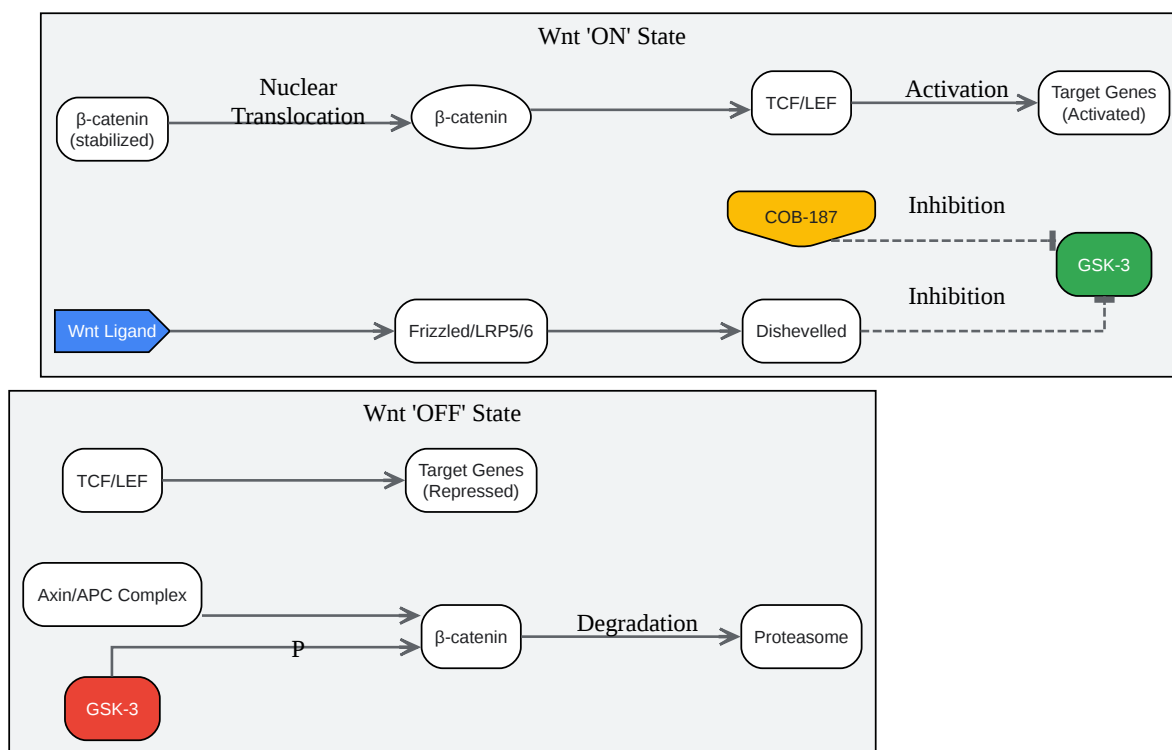
Compound	Target	IC50 (nM)	Assay Type	Reference
COB-187	GSK-3 α	22	Z'-LYTE	
COB-187	GSK-3 β	11	Z'-LYTE	

Note on Cytotoxicity: The 50% cytotoxic concentration (CC50) for **COB-187** is not readily available in the public domain. It is recommended to determine the CC50 in the specific cell line of interest using the provided MTS assay protocol to establish a therapeutic window for your experiments.

Visualization of Signaling Pathway and Experimental Workflow

Wnt/ β -catenin Signaling Pathway

The diagram below illustrates the canonical Wnt/ β -catenin signaling pathway and the mechanism of action of **COB-187**. In the "OFF" state, GSK-3 phosphorylates β -catenin, targeting it for degradation. In the "ON" state, either through Wnt ligand binding or inhibition of GSK-3 by **COB-187**, β -catenin is stabilized and activates gene transcription.

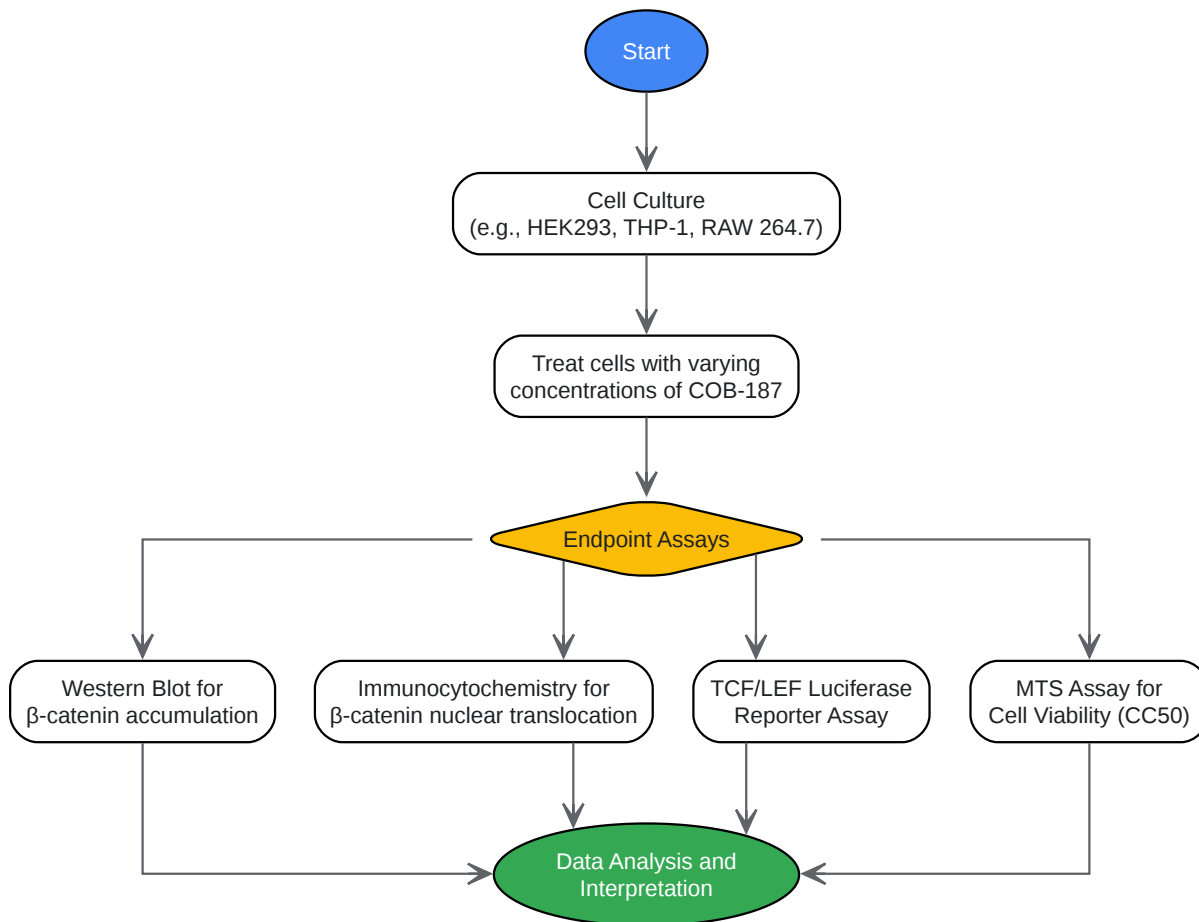


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Caption: Canonical Wnt/β-catenin signaling pathway and **COB-187**'s point of intervention.

Experimental Workflow for Evaluating COB-187

This diagram outlines a typical experimental workflow to characterize the effects of **COB-187** on the Wnt/β-catenin pathway in a cellular context.



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References

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- 3. A novel GSK-3 inhibitor binds to GSK-3 β via a reversible, time and Cys-199-dependent mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 4. How to detect and activate Wnt signaling | The WNT Homepage [wnt.stanford.edu]
- 5. A novel GSK-3 inhibitor binds to GSK-3 β via a reversible, time and Cys-199-dependent mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
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